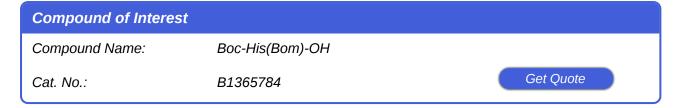


In-Depth Technical Guide: Theoretical Molecular Weight of Boc-His(Bom)-OH

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the theoretical molecular weight of Nα-tert-Butoxycarbonyl-Nim-(benzyloxymethyl)-L-histidine, commonly abbreviated as **Boc-His(Bom)-OH**. Understanding the precise molecular weight is fundamental for a variety of applications in chemical synthesis, peptide chemistry, and drug development, including stoichiometric calculations, mass spectrometry analysis, and purity assessment.

Chemical Identity

Boc-His(Bom)-OH is a protected amino acid derivative of L-histidine. The tert-butoxycarbonyl (Boc) group protects the alpha-amino group, while the benzyloxymethyl (Bom) group protects the imidazole side chain. This dual protection strategy is common in solid-phase peptide synthesis.

Molecular Formula and Composition

The chemical formula for **Boc-His(Bom)-OH** has been determined to be C₁₉H₂₅N₃O₅.[1][2][3] [4] This formula indicates that each molecule is composed of carbon, hydrogen, nitrogen, and oxygen atoms.

Calculation of Theoretical Molecular Weight



The theoretical molecular weight is calculated by summing the atomic masses of all atoms in a single molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows:

Molecular Weight = (Number of Carbon atoms × Atomic Weight of Carbon) + (Number of Hydrogen atoms × Atomic Weight of Hydrogen) + (Number of Nitrogen atoms × Atomic Weight of Nitrogen) + (Number of Oxygen atoms × Atomic Weight of Oxygen)

The atomic weights used for this calculation are:

Carbon (C): 12.011 u

Hydrogen (H): 1.008 u[5][6][7]

Nitrogen (N): 14.007 u[8][9][10]

Oxygen (O): 15.999 u[11][12][13][14]

Based on the molecular formula $C_{19}H_{25}N_3O_5$, the theoretical molecular weight is calculated to be 375.42 g/mol .[1][2][4]

Data Presentation

The quantitative data for the molecular weight calculation of **Boc-His(Bom)-OH** is summarized in the table below for clarity and ease of comparison.



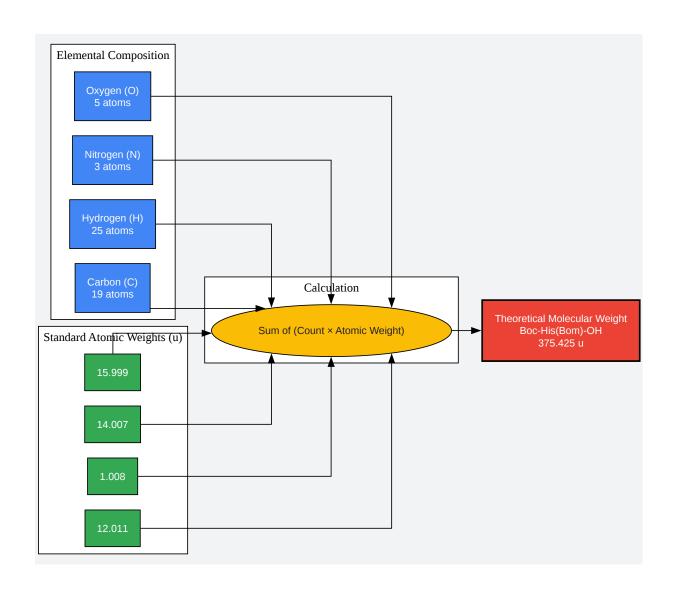
Element	Symbol	Count in Molecule	Standard Atomic Weight (u)	Total Mass (u)
Carbon	С	19	12.011[15][16] [17]	228.209
Hydrogen	Н	25	1.008[5][6][7]	25.200
Nitrogen	N	3	14.007[8][9][10]	42.021
Oxygen	0	5	15.999[11][12] [13][14]	79.995
Total	375.425			

The calculated molecular weight of 375.425 u is commonly rounded to 375.42 g/mol for practical laboratory use.

Logical Relationship Diagram

The following diagram illustrates the relationship between the elemental components and the final calculated molecular weight of **Boc-His(Bom)-OH**.





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Caption: Molecular Weight Calculation Workflow.



Experimental Protocols

As this document pertains to the theoretical molecular weight, experimental protocols for its determination (e.g., mass spectrometry) are not included. The value presented is derived from established atomic weights and the known chemical formula.

Signaling Pathways

Signaling pathways are not applicable to the topic of theoretical molecular weight calculation.

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